

Urethane-d5 (CAS Number 73962-07-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Urethane-d5

Cat. No.: B196603

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Introduction

Urethane-d5, with the CAS number 73962-07-9, is the deuterated form of urethane, also known as ethyl carbamate. This stable isotope-labeled compound serves as an invaluable tool in various scientific disciplines, particularly in analytical chemistry, metabolism studies, and biomedical research. Its primary application lies in its use as an internal standard for the highly accurate quantification of urethane in diverse matrices, ranging from alcoholic beverages and fermented foods to biological samples. Furthermore, its role as a tracer in metabolic pathway analysis allows for the elucidation of the biotransformation and toxicological pathways of its non-deuterated counterpart. This technical guide provides an in-depth overview of **Urethane-d5**, encompassing its chemical and physical properties, synthesis, detailed experimental protocols for its application, and an exploration of the metabolic pathways it helps to investigate.

Chemical and Physical Properties

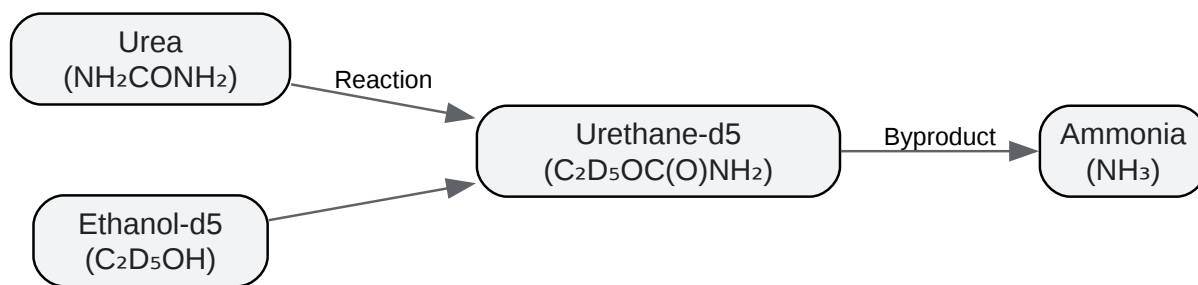
Urethane-d5 is a white solid with a molecular formula of $C_3H_2D_5NO_2$ and a molecular weight of approximately 94.12 g/mol. The deuterium atoms are located on the ethyl group. Key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	73962-07-9
Molecular Formula	C ₃ H ₂ D ₅ NO ₂
Molecular Weight	94.12 g/mol
Appearance	White to light brown low-melting solid
Melting Point	48.5-50 °C
Boiling Point	182-184 °C
Flash Point	97.2 °C
Density	1.104 g/cm ³
Solubility	Slightly soluble in DMSO and Methanol
Storage Temperature	Refrigerator

Synthesis of Urethane-d5

The industrial synthesis of urethane typically involves the reaction of urea with ethanol.[1] Logically, the synthesis of **Urethane-d5** follows a similar pathway, substituting ethanol with its deuterated analogue, ethanol-d5 (C₂D₅OH) or ethanol-d6 (CD₃CD₂OH).

The general reaction is as follows:



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Caption: Synthesis of **Urethane-d5** from Urea and Ethanol-d5.

This reaction is typically carried out under elevated temperature and pressure, often in the presence of a metal oxide catalyst, to drive the reaction towards the formation of the desired ethyl carbamate product and ammonia as a byproduct.[2]

Applications in Quantitative Analysis: Internal Standard

Urethane-d5 is extensively used as an internal standard in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) methods for the precise quantification of ethyl carbamate in various samples, particularly in alcoholic beverages where ethyl carbamate can form naturally during fermentation and distillation.[3][4][5] The use of a deuterated internal standard is preferred as it has nearly identical chemical and physical properties to the analyte, leading to similar extraction recovery and chromatographic behavior, thus correcting for variations during sample preparation and analysis.[3]

Experimental Protocol: Determination of Ethyl Carbamate in Alcoholic Beverages using Urethane-d5 as an Internal Standard (GC-MS)

This protocol is adapted from established methods for the analysis of ethyl carbamate in alcoholic beverages.[3][4]

1. Reagents and Materials:

- **Urethane-d5** (internal standard) stock solution (e.g., 1 mg/mL in a suitable solvent).
- Ethyl carbamate (analytical standard) for calibration curve.
- Methylene chloride (or other suitable extraction solvent).
- Solid-Phase Extraction (SPE) columns (e.g., Chem Elut).
- Sodium chloride.
- Anhydrous sodium sulfate.

- Sample vials.

2. Sample Preparation and Extraction:

- For liquid samples such as alcoholic beverages, dilute the sample with water to a specific alcohol concentration (e.g., 40% vol.).^[4]
- Spike a known volume of the diluted sample with a precise amount of the **Urethane-d5** internal standard solution.
- Add sodium chloride to the sample to aid in the extraction process.
- Load the sample onto a pre-conditioned SPE column.
- After a brief equilibration period, elute the ethyl carbamate and **Urethane-d5** from the column using methylene chloride.
- Collect the eluate and pass it through anhydrous sodium sulfate to remove any residual water.
- Concentrate the eluate to a small volume (e.g., 1 mL) under a gentle stream of nitrogen.

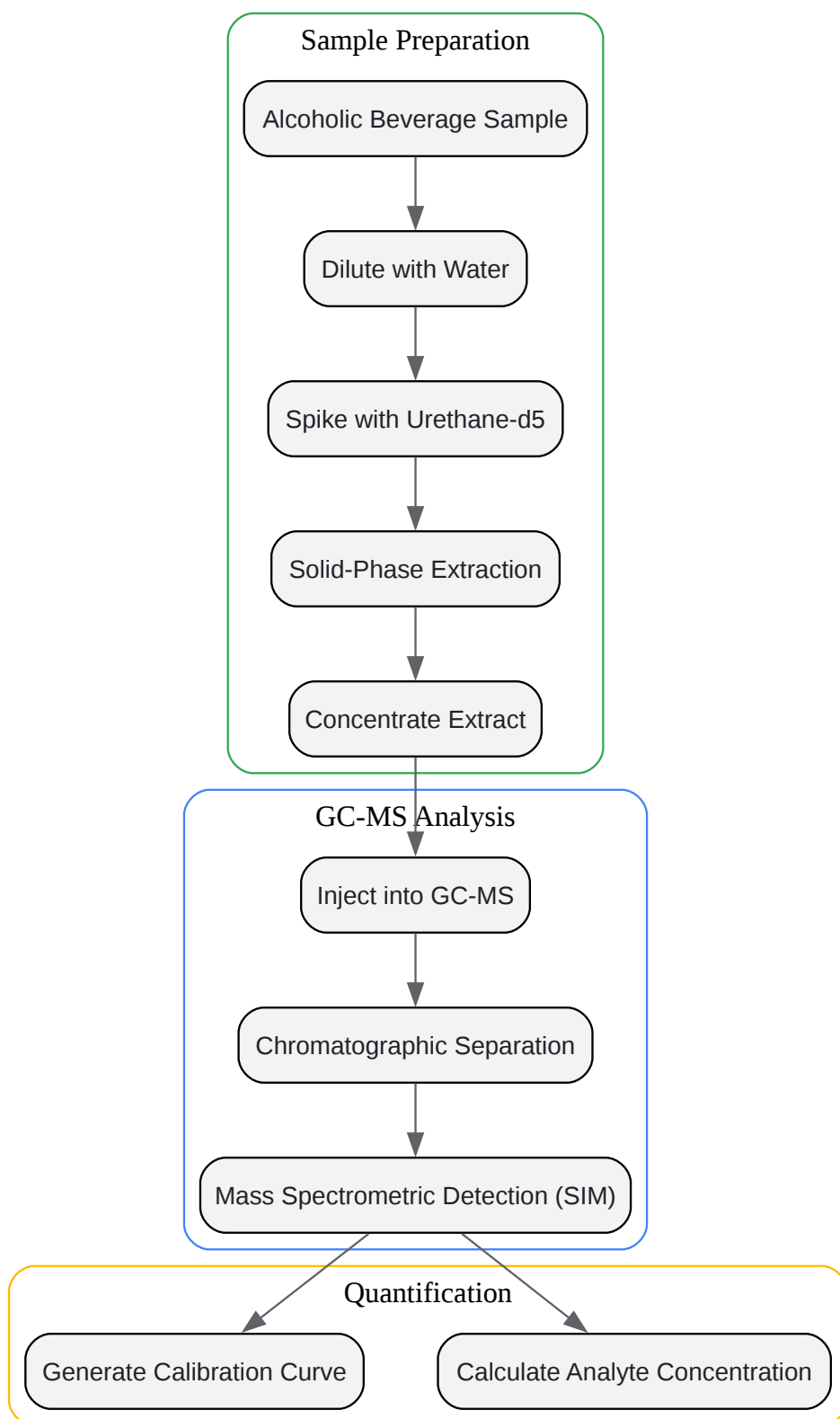
3. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: A polar capillary column suitable for ethyl carbamate analysis (e.g., DB-WAX).
 - Injector Temperature: 220 °C.
 - Oven Temperature Program: Start at 60 °C, hold for 1 minute, then ramp to 220 °C at a rate of 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Acquisition Mode: Selected Ion Monitoring (SIM).
- Ions to Monitor:
 - Ethyl Carbamate: m/z 62, 74, 89.[4]
 - **Urethane-d5**: m/z 64, 76, 94.[4]

4. Quantification:

- Generate a calibration curve by analyzing a series of ethyl carbamate standards of known concentrations, each spiked with the same amount of **Urethane-d5** internal standard.
- Plot the ratio of the peak area of the analyte (ethyl carbamate) to the peak area of the internal standard (**Urethane-d5**) against the concentration of the analyte.
- Determine the concentration of ethyl carbamate in the unknown samples by calculating their peak area ratios and interpolating from the calibration curve.



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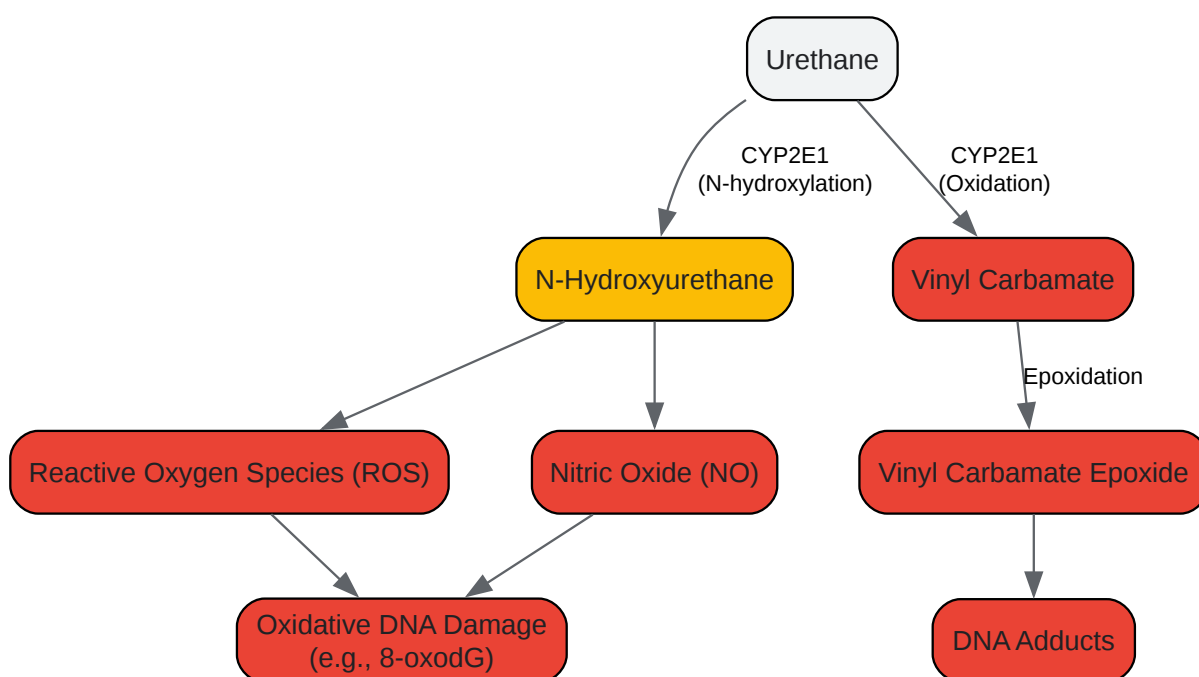
Caption: Workflow for GC-MS analysis of ethyl carbamate using **Urethane-d5**.

Metabolic Pathway Analysis

Urethane is a known carcinogen, and understanding its metabolic activation is crucial for assessing its toxicological risk. **Urethane-d5** can be used as a tracer to study these metabolic pathways. The primary metabolic pathway of urethane involves its oxidation by cytochrome P450 enzymes, particularly CYP2E1, to form N-hydroxyurethane. This metabolite is considered a proximate carcinogen and can undergo further transformations that lead to DNA damage.

Urethane Metabolism and DNA Damage Pathway

The metabolism of urethane proceeds through several key steps, ultimately leading to the formation of reactive species that can interact with cellular macromolecules like DNA.



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